

Essential Guide to the Proper Disposal of PRT543

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Compound of Interest

Compound Name: PRT543

Cat. No.: B15585886

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This document provides crucial safety and logistical information for the proper disposal of **PRT543**, a potent and selective inhibitor of protein arginine methyltransferase 5 (PRMT5), intended for researchers, scientists, and drug development professionals. Adherence to these guidelines is vital for ensuring laboratory safety and minimizing environmental impact. As **PRT543** is an experimental anticancer drug, it should be handled as a potentially hazardous substance.^{[1][2]}

Chemical and Physical Properties

A summary of the available quantitative data for **PRT543** is presented below. This information is essential for safe handling and storage.

Property	Value
IUPAC Name	(2R,3R,4S,5R)-2-(4-aminopyrrolo[2,3-d]pyrimidin-7-yl)-5-[(R)-(4-chlorophenyl)-hydroxymethyl]oxolane-3,4-diol[1][3]
CAS Number	1989620-03-2[1][3]
Molecular Formula	C17H17ClN4O4[1][3]
Molecular Weight	376.80 g/mol [1][3]
Solubility	Soluble in DMSO at 75 mg/mL (199.04 mM).[4] Insoluble in water.[4]
Storage Conditions	Short term (days to weeks): 0 - 4°C, dry and dark. Long term (months to years): -20°C.[3]
Purity	>98% (HPLC)[5]
Appearance	Solid powder[5]

Experimental Protocol: Decontamination of Glassware

The following protocol outlines the standard procedure for decontaminating glassware that has been in contact with **PRT543**. This "triple rinse" method is a common practice for ensuring the removal of residual hazardous chemicals.

Materials:

- Contaminated glassware
- Appropriate solvent (e.g., ethanol or acetone)
- Three separate, labeled containers for collecting rinsate
- Designated hazardous liquid waste container for **PRT543**
- Standard laboratory detergent

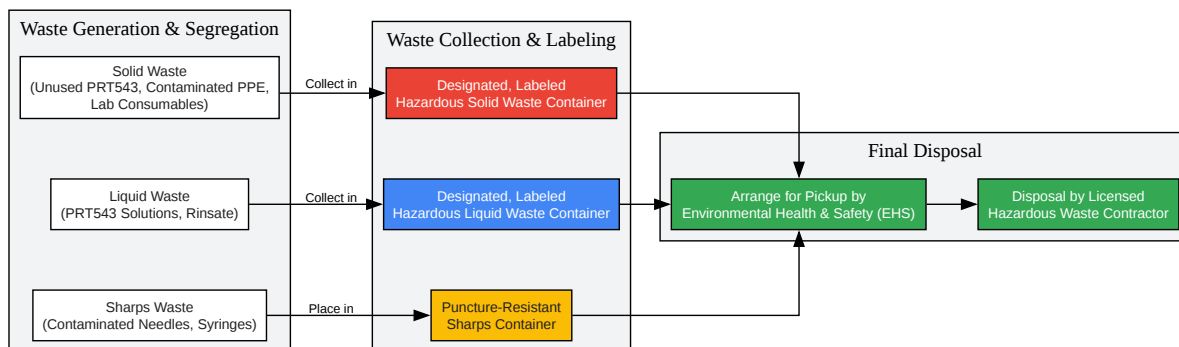
- Personal Protective Equipment (PPE): double chemotherapy gloves, lab coat, safety goggles

Procedure:

- First Rinse: Add a suitable solvent to the contaminated glassware. Swirl the solvent to ensure it comes into contact with all interior surfaces. Pour the solvent into the first designated rinse container.
- Second Rinse: Repeat the process with a fresh aliquot of the solvent, pouring the rinsate into the second designated rinse container.
- Third Rinse: Perform a final rinse with another fresh aliquot of the solvent and pour the rinsate into the third designated rinse container.
- Waste Collection: Combine the contents of the three rinse containers into the designated hazardous liquid waste container for **PRT543**.^[6]
- Final Cleaning: The triple-rinsed glassware can now be cleaned using standard laboratory detergents and water.

Disposal Workflow for PRT543

The following diagram illustrates the proper workflow for the disposal of **PRT543** waste, from segregation to final disposal.



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Caption: **PRT543** Disposal Workflow.

Spill Management

In the event of a spill, evacuate the immediate area and ensure proper ventilation. Wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves.

- **Solid Spills:** Carefully sweep or vacuum the material into a hazardous waste container. Avoid generating dust.
- **Liquid Spills:** Absorb the material with an inert absorbent (e.g., vermiculite, sand, or a commercial spill kit) and place it in the solid hazardous waste container. Clean the spill area with a suitable solvent, collecting the cleaning materials and rinsate as hazardous waste.^[6]

General Disposal Procedures

As **PRT543** is an antineoplastic agent, all waste must be treated as hazardous chemical waste.^[7]

- Solid Waste: Collect all solid waste contaminated with **PRT543**, including unused or expired powder, contaminated PPE, and lab consumables (e.g., weigh boats, pipette tips), in a designated, leak-proof hazardous waste container. The container must be clearly labeled as "Hazardous Waste" and specify "**PRT543** Solid Waste".[6]
- Liquid Waste: Collect all solutions containing **PRT543**, such as stock solutions (commonly in DMSO) and solvent rinsates from cleaning contaminated glassware, in a designated, sealed, and chemically compatible hazardous liquid waste container. The container must be clearly labeled as "Hazardous Waste" and include the name of the chemical and the solvent used. Never dispose of solutions containing **PRT543** down the drain.[8]
- Sharps Waste: Needles, syringes, or any other sharp objects contaminated with **PRT543** must be disposed of in a designated, puncture-resistant sharps container.[6]

All waste containers should be kept closed except when adding waste and stored in a designated, secure area away from incompatible materials.[9] Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of all **PRT543** waste by a licensed hazardous waste contractor.[8]

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